

## 4-Chlorobutyric acid proper disposal procedures

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Compound of Interest		
Compound Name:	4-Chlorobutyric acid	
Cat. No.:	B146303	Get Quote

Proper disposal of **4-chlorobutyric acid** is critical for ensuring laboratory safety and environmental protection. As a corrosive and halogenated organic compound, it must be managed as hazardous waste according to specific procedural guidelines. This document provides comprehensive, step-by-step instructions for the safe handling and disposal of **4-chlorobutyric acid**, tailored for researchers, scientists, and drug development professionals.

### **Immediate Safety and Handling Precautions**

Before handling **4-chlorobutyric acid**, ensure all necessary safety measures are in place. This substance is corrosive and can cause severe skin burns and eye damage.[1][2][3] It is also harmful if swallowed.[1]

- Ventilation: Always handle **4-chlorobutyric acid** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3][4]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times.[5] This includes chemical-resistant gloves, a face shield and goggles for eye and face protection, a chemicalresistant apron, and long-sleeved clothing.[5] A vapor respirator may be required depending on the scale of work.[5]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.
- Storage: Store the chemical in a tightly closed, corrosive-resistant container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.[1][5][6][7][8] The storage area should be secure and locked.[5]



### **Quantitative Hazard and Safety Data**

The following table summarizes the key hazard classifications and safety information for **4-chlorobutyric acid**.

Parameter	Data	Reference
Chemical Name	4-Chlorobutyric acid	[5]
CAS Number	627-00-9	[1][5]
Molecular Formula	C4H7CIO2	[3]
Signal Word	Danger	[1][3]
GHS Hazard Statements	H302: Harmful if swallowedH314: Causes severe skin burns and eye damageH290: May be corrosive to metals	[1][6]
GHS Classifications	Acute Toxicity, Oral (Category 4)Skin Corrosion (Category 1B)Serious Eye Damage (Category 1)	
Storage Class	8A - Combustible corrosive hazardous materials	
UN Number	3265	
Proper Shipping Name	Corrosive liquid, acidic, organic, n.o.s. (4-Chlorobutyric acid)	

## **Step-by-Step Disposal Protocol**

Disposal of **4-chlorobutyric acid** must be handled through your institution's hazardous waste program. Never dispose of this chemical down the drain or in regular trash.[9]

Step 1: Waste Classification and Segregation



- Identify the waste as a halogenated organic acid.[10][11]
- This waste stream must be kept separate from non-halogenated organic solvents to reduce disposal costs and complexity.[12]
- Do not mix **4-chlorobutyric acid** waste with incompatible materials, particularly bases, cyanides, or strong oxidizing agents, to prevent violent reactions.[7][8][13]

#### Step 2: Containerization

- Select a proper waste container. The best option is the original container.[9] If unavailable, use a container made of compatible material (e.g., glass or specific plastics like polyethylene) that can be sealed with a screw cap.[7][13][14] Do not use metal containers.
  [13]
- Ensure the container is in good condition, free from leaks or external contamination.[9]
- Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.[7]
  [13]

#### Step 3: Labeling

- Label the waste container clearly before adding any waste.[13]
- The label must include:
  - The words "Hazardous Waste".[13]
  - The full chemical name: "4-Chlorobutyric Acid". Do not use abbreviations or formulas.
    [13]
  - A clear indication of the hazards (e.g., "Corrosive," "Toxic").[13]
  - An approximate concentration or volume of the waste.

#### Step 4: Accumulation and Storage



- Store the sealed waste container in a designated Satellite Accumulation Area (SAA), such as a secondary containment tray within a fume hood or a designated cabinet.[13]
- The SAA must be at or near the point of generation.[13]
- Ensure the container remains closed except when adding waste.[13]

#### Step 5: Arranging for Disposal

- Once the container is full or the experiment is complete, arrange for pickup through your institution's Environmental Health and Safety (EHS) department or equivalent office.
- Follow your institution's specific procedures for requesting a hazardous waste collection.
  This is typically done via an online request form.[9]

### **Emergency Spill Procedures**

In the event of a spill, immediate and correct action is crucial.

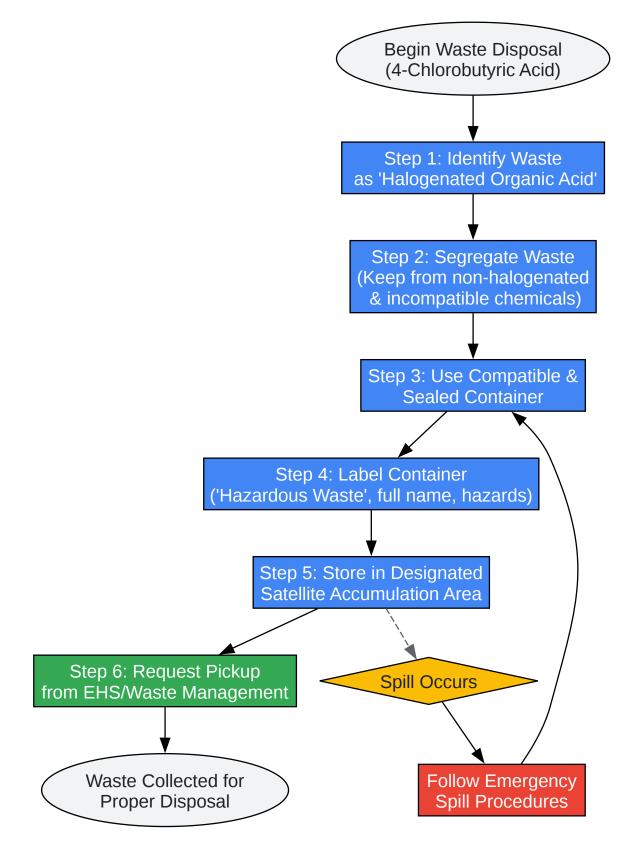
- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE, including a respirator, before attempting to clean the spill.[5]
- Contain: Prevent the spill from spreading or entering drains.
  Cover drains if necessary.
- Absorb: Use an inert, non-combustible absorbent material like vermiculite, dry sand, or earth to contain the spill.[3][5]
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, compatible container for hazardous waste disposal.[5]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all cleanup materials as hazardous waste and dispose of them according to the protocol above.



# **Disposal Workflow Diagram**

The following diagram illustrates the logical steps for the proper disposal of **4-chlorobutyric** acid.





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Caption: Workflow for the safe disposal of **4-chlorobutyric acid**.



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